

An In-depth Technical Guide to 4,4'-Dimethoxy Diphenyl Sulfide

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Compound of Interest

Compound Name: 4,4'-Dimethoxy diphenyl sulfide

CAS No.: 3393-77-9

Cat. No.: B1582906

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Introduction

4,4'-Dimethoxy diphenyl sulfide, also known as bis(4-methoxyphenyl) sulfide, is an aromatic organosulfur compound characterized by a central sulfide bridge connecting two para-substituted methoxybenzene rings. This symmetrical thioether is a valuable intermediate in organic synthesis, finding applications in the development of novel materials and as a structural motif in medicinal chemistry. Its electron-rich aromatic rings and the presence of the sulfur linkage impart unique chemical properties that are leveraged in various synthetic transformations. This guide provides a comprehensive overview of its chemical identity, properties, synthesis, applications, and safety protocols, tailored for professionals in research and drug development.

Section 1: Chemical Identity and Core Properties

The foundational step in utilizing any chemical compound is a thorough understanding of its fundamental properties. These data points are critical for designing experiments, predicting reactivity, and ensuring safe handling.

Identifier:

- CAS Number: 3393-77-9[1][2][3][4]

Structural and Molecular Data:

- Synonyms: Bis(4-methoxyphenyl) sulfide, 4,4'-Dimethoxydiphenyl sulfide, 1,1'-sulfanediylbis(4-methoxybenzene)[1][3]
- Molecular Formula: C₁₄H₁₄O₂S[1][2][3]
- Molecular Weight: 246.32 g/mol [1][3][4]

Physicochemical Properties

The physical properties of **4,4'-Dimethoxy diphenyl sulfide** dictate its handling, purification, and reaction conditions. It is typically an off-white to white crystalline solid under standard conditions.[1][5]

Property	Value	Source
Appearance	Off-white powder/crystalline solid	[1][5]
Melting Point	43-44 °C	[5]
Boiling Point	166-170 °C at 2 Torr	[5]
Solubility	Slightly soluble in Acetonitrile, Chloroform, DMSO	[5]
Density	1.17 g/cm ³	[5]

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation and purity assessment of **4,4'-Dimethoxy diphenyl sulfide**. The expected spectral data are summarized below.

Spectroscopy	Expected Peaks/Signals
^1H NMR	Two distinct signals are expected: a singlet for the methoxy ($-\text{OCH}_3$) protons (around 3.8 ppm) and a set of doublets for the aromatic protons (AA'BB' system, typically between 6.8 and 7.4 ppm), reflecting the para-substitution.
^{13}C NMR	Expected signals include a peak for the methoxy carbon, and four distinct peaks for the aromatic carbons (ipso, ortho, meta, and para to the sulfur atom).
IR Spectroscopy	Key absorptions would include C-H stretching (aromatic and methyl), C-O stretching for the ether linkage (around 1250 cm^{-1}), and C=C stretching for the aromatic rings.
Mass Spectrometry	The molecular ion peak (M^+) would be observed at $m/z = 246.07$.

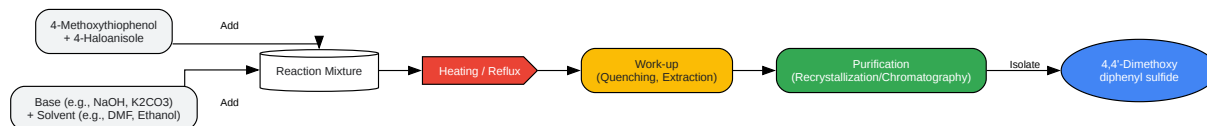
Section 2: Synthesis and Reactivity

4,4'-Dimethoxy diphenyl sulfide is primarily used as an intermediate, synthesized from more common starting materials. Understanding its synthesis is key to its application.

Common Synthetic Pathway

A prevalent method for synthesizing diaryl sulfides is through the nucleophilic aromatic substitution reaction between a thiophenol derivative and an activated aryl halide. For **4,4'-Dimethoxy diphenyl sulfide**, this involves the reaction of 4-methoxythiophenol with 4-haloanisole (e.g., 4-chloroanisole or 4-bromoanisole) under basic conditions. The base deprotonates the thiophenol to form the more nucleophilic thiophenolate anion, which then displaces the halide on the other aromatic ring.

The workflow for this synthesis can be visualized as follows:



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Caption: General workflow for the synthesis of **4,4'-Dimethoxy diphenyl sulfide**.

Reactivity

The reactivity of **4,4'-Dimethoxy diphenyl sulfide** is centered around three main areas:

- **Oxidation of the Sulfide:** The sulfur atom can be readily oxidized to the corresponding sulfoxide and subsequently to the sulfone. These transformations are significant as they drastically alter the electronic properties and geometry of the molecule, a strategy often employed in drug design to modulate activity and physicochemical properties.
- **Electrophilic Aromatic Substitution:** The methoxy groups are strong activating groups, directing electrophilic substitution to the ortho positions relative to themselves.
- **Cleavage of the Ether Linkage:** Under harsh acidic conditions (e.g., HBr), the methyl ethers can be cleaved to yield the corresponding 4,4'-dihydroxydiphenyl sulfide, a valuable antioxidant and polymer precursor.^{[6][7]}

Section 3: Applications in Research and Drug Development

While a specialized intermediate, **4,4'-Dimethoxy diphenyl sulfide** and its derivatives serve as important scaffolds in several areas.

- **Precursor to Sulfoxides and Sulfones:** The oxidized forms, 4,4'-dimethoxy diphenyl sulfoxide and 4,4'-dimethoxy diphenyl sulfone, are of significant interest. Diaryl sulfones, for instance, are a core structural class in medicinal chemistry, found in drugs like Dapsone (4,4'-

diaminodiphenyl sulfone).[8] The synthesis of such compounds often proceeds through a diaryl sulfide intermediate.[8]

- Building Block in Material Science: The rigid, V-shaped structure of diaryl sulfides and sulfones makes them useful components in the synthesis of high-performance polymers and photosensitive materials.[5]
- Scaffold in Medicinal Chemistry: The diphenyl sulfide motif is explored as a bioisostere for other linkers in drug design. Its derivatives have been investigated for a range of biological activities, leveraging the unique geometry and electronic properties conferred by the sulfur atom.

Section 4: Experimental Protocol: Synthesis

This section provides a representative, detailed protocol for the laboratory-scale synthesis of **4,4'-Dimethoxy diphenyl sulfide**.

Objective: To synthesize **4,4'-Dimethoxy diphenyl sulfide** from 4-methoxythiophenol and 4-chloroanisole.

Materials:

- 4-methoxythiophenol
- 4-chloroanisole
- Potassium carbonate (K_2CO_3), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Brine (saturated NaCl solution)
- Magnesium sulfate ($MgSO_4$), anhydrous
- Hexane

- Deionized water

Procedure:

- Reaction Setup: To a dry 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-methoxythiophenol (1.0 eq), potassium carbonate (1.5 eq), and anhydrous DMF (approx. 0.5 M concentration relative to the thiophenol).
 - Causality Note: K_2CO_3 is a mild base sufficient to deprotonate the thiophenol, forming the active nucleophile. DMF is an excellent polar aprotic solvent that facilitates S_NAr reactions.
- Addition of Electrophile: Begin stirring the mixture and add 4-chloroanisole (1.05 eq) to the flask.
- Reaction: Heat the reaction mixture to 80-90 °C using an oil bath and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Pour the reaction mixture into a separatory funnel containing deionized water (3x the volume of DMF).
- Extraction: Extract the aqueous layer three times with ethyl acetate. Combine the organic layers.
 - Causality Note: The product is organic-soluble. Extraction separates it from the inorganic salts (KCl, excess K_2CO_3) and the water-soluble DMF solvent.
- Washing: Wash the combined organic layers twice with water and once with brine.
 - Causality Note: Washing with water removes residual DMF, while the brine wash helps to break any emulsions and begins the drying process.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude solid or oil can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) or by column chromatography

on silica gel.

Self-Validation: The identity and purity of the final product must be confirmed using ^1H NMR, ^{13}C NMR, and Mass Spectrometry, comparing the results to established data. The melting point should also be determined and compared to the literature value.

Section 5: Safety and Handling

As with any chemical, proper safety precautions are paramount.

- Handling: **4,4'-Dimethoxy diphenyl sulfide** should be handled in a well-ventilated area, preferably a chemical fume hood.^{[9][10]} Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.^{[9][11]} Avoid inhalation of dust and contact with skin and eyes.^{[9][10]}
- Storage: Store the compound in a tightly sealed container in a cool, dry place away from oxidizing agents.^{[1][9]}
- Toxicology: The toxicological properties have not been exhaustively investigated. It may cause skin and eye irritation upon contact.^[5] Treat as a potentially harmful substance and handle with care. In case of exposure, follow standard first-aid measures.^{[9][10]}
- Disposal: Dispose of the chemical and its container in accordance with local, state, and federal regulations.^[9] This typically involves an approved waste disposal plant.^[9]

Conclusion

4,4'-Dimethoxy diphenyl sulfide is a synthetically accessible and versatile intermediate. Its true value lies in its role as a precursor to more complex molecules, particularly sulfoxides and sulfones, which are prominent in both materials science and medicinal chemistry. A firm grasp of its properties, synthesis, and reactivity enables researchers to effectively incorporate this scaffold into their synthetic strategies, paving the way for the development of novel compounds with tailored functions.

References

- SCIENOC. (2014, April 27). 4, 4'-Dimethoxy diphenyl sulfide (CAS NO.:3393-77-9). Retrieved from [[Link](#)]
- Zhejiang Yangfan New Materials Co., Ltd. (n.d.). China **4,4'-Dimethoxy diphenyl sulfide**. Retrieved from [[Link](#)]
- ChemBK. (2024, April 10). **4,4'-DIMETHOXY DIPHENYL SULFIDE** - Thiodianisole. Retrieved from [[Link](#)]
- Google Patents. (n.d.). CN102531979B - Production method for 4,4'-thiodiphenol.
- Organic Syntheses. (n.d.). Diphenyl sulfide. Retrieved from [[Link](#)]
- Royal Society of Chemistry. (n.d.). Copper based on Diaminonaphthalene-coated magnetic nanoparticles as a robust catalyst for the catalytic oxidation reactions. Retrieved from [[Link](#)]
- Google Patents. (n.d.). US3390190A - Process for purification of 4,4'-dihydroxydiphenyl sulfide.
- Google Patents. (n.d.). WO2006002690A1 - Process for synthesis of 4-4'-diamino-diphenyl-sulfone.
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Significance of Diphenyl Sulfide in Modern Chemical Manufacturing. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). The ¹H NMR spectra of 4,4'-dichlorodiphenyl sulfone (DCDPS) (a) and.... Retrieved from [[Link](#)]
- SpectraBase. (n.d.). 4,4'-Dimethoxybiphenyl - Optional[¹³C NMR] - Chemical Shifts. Retrieved from [[Link](#)]

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Sources

- 1. 4, 4'-Dimethoxy diphenyl sulfide (CAS NO.:3393-77-9) | SCIENOC [blog.scienoc.com]
- 2. 温馨提示 [debyesci.com]
- 3. China 4,4'-Dimethoxy diphenyl sulfide - Zhejiang Yangfan New Materials Co., Ltd. [sunsirs.com]
- 4. 4,4'-Dimethoxy diphenyl sulfide, CAS NO.3393-77-9 - Huateng Pharma [en.huatengsci.com]
- 5. chembk.com [chembk.com]
- 6. CN102531979B - Production method for 4,4'-thiodiphenol - Google Patents [patents.google.com]
- 7. US3390190A - Process for purification of 4, 4'-dihydroxydiphenyl sulfide - Google Patents [patents.google.com]
- 8. WO2006002690A1 - Process for synthesis of 4-4'-diamino-diphenyl-sulfone - Google Patents [patents.google.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- 10. fishersci.com [fishersci.com]
- 11. testing.chemscene.com [testing.chemscene.com]
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